

In-Depth Technical Guide: 3-Iodo-2-methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Iodo-2-methylbenzaldehyde

CAS No.: 848444-83-7

Cat. No.: B2819581

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For Researchers, Scientists, and Drug Development Professionals

This document serves as an in-depth technical guide to the safe handling, properties, and chemical context of **3-Iodo-2-methylbenzaldehyde**. Designed for the advanced user in research and development, this guide synthesizes available data to provide a comprehensive safety and operational framework, moving beyond a standard Safety Data Sheet (SDS) to deliver actionable insights for the laboratory environment.

Section 1: Compound Identification and Physicochemical Profile

3-Iodo-2-methylbenzaldehyde is a substituted aromatic aldehyde, a class of molecules pivotal as building blocks in organic synthesis, particularly in the development of pharmaceuticals and complex molecular architectures. Its utility stems from the reactivity of the aldehyde functional group and the potential for cross-coupling reactions at the carbon-iodine bond. A precise understanding of its identity and physical properties is the foundation of safe and effective handling.



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No specific experimental data for the melting point, boiling point, or density of **3-Iodo-2-methylbenzaldehyde** was found in the provided search results. Properties are often inferred from structurally similar compounds but must be confirmed experimentally.

Section 2: Hazard Assessment and GHS Classification

A complete, verified Safety Data Sheet for **3-Iodo-2-methylbenzaldehyde** is not readily available from the search results. Therefore, a presumptive hazard profile has been constructed by analyzing its structural analogues: 3-Iodobenzaldehyde and 2-Methylbenzaldehyde (o-Tolualdehyde). This approach allows for a scientifically grounded, albeit preliminary, safety assessment. The primary hazards are associated with the aldehyde functional group, which is a known irritant, and the general toxicity profile of halogenated aromatic compounds.

Inferred GHS Classification:



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This table represents an inferred hazard profile. All users must handle this compound with the assumption that these hazards are present and consult a supplier-specific SDS when available.



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Caption: Inferred hazard profile for **3-Iodo-2-methylbenzaldehyde**.

Section 3: Exposure Controls and Personal Protection

Given the irritant nature of aldehydes, engineering controls and personal protective equipment (PPE) are mandatory to ensure personnel safety. The causality is clear: aldehydes can react with biological macromolecules, leading to irritation and potential sensitization.

Engineering Controls:

- Fume Hood: All handling of solid or dissolved **3-Iodo-2-methylbenzaldehyde** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[6][9]
- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of vapors. [9]

Personal Protective Equipment (PPE):



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Section 4: Safe Handling, Storage, and Disposal Protocols

Protocol 1: Standard Laboratory Handling

- Preparation: Before handling, ensure the fume hood is operational and all necessary PPE is donned. Have spill cleanup materials readily available.
- Aliquotting: If transferring the compound, use a spatula for solids or a calibrated pipette for solutions. Avoid creating dust.
- Reaction Setup: Add the compound to the reaction vessel inside the fume hood. Ensure the vessel is properly secured.
- Post-Handling: After use, decontaminate all surfaces and equipment. Wash hands thoroughly.[7]

Protocol 2: Storage

- Container: Store in a tightly sealed, clearly labeled container.[\[7\]](#)[\[9\]](#)
- Atmosphere: Aldehydes are prone to air oxidation, forming corresponding carboxylic acids. For long-term storage and to maintain purity, storing under an inert atmosphere (e.g., argon or nitrogen) is best practice.[\[5\]](#)[\[7\]](#)
- Conditions: Keep the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.[\[9\]](#) Refrigeration (2-8°C) is often recommended for aldehydes to slow degradation.[\[9\]](#)
- Light: Protect from direct sunlight, as light can catalyze degradation.[\[7\]](#)

Protocol 3: Spill Management and Waste Disposal

- Spill Response:
 - Evacuate non-essential personnel.
 - Ensure adequate ventilation and wear appropriate PPE.
 - Absorb liquid spills with an inert material (e.g., vermiculite, sand).[\[10\]](#)
 - For solid spills, carefully sweep or scoop the material to avoid creating dust.
 - Place the absorbed material or solid into a sealed container for disposal.[\[10\]](#)
- Waste Disposal:
 - Dispose of waste in accordance with all local, regional, and national regulations for chemical waste.[\[9\]](#) Do not dispose of it down the drain.



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Caption: Standard workflow for handling **3-Iodo-2-methylbenzaldehyde**.

Section 5: Reactivity and Synthetic Context

The synthetic utility of **3-Iodo-2-methylbenzaldehyde** is defined by its two key functional groups: the aldehyde and the aryl iodide.

- **Aldehyde Reactivity:** The aldehyde group is an electrophilic center, susceptible to nucleophilic attack. It readily participates in reactions such as Wittig olefination, reductive amination, aldol condensations, and oxidation to the corresponding carboxylic acid.[11]
- **Aryl Iodide Reactivity:** The carbon-iodine bond is a versatile handle for forming new carbon-carbon and carbon-heteroatom bonds via transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck, Buchwald-Hartwig). The steric hindrance from the adjacent methyl group may influence reaction kinetics, a key consideration in experimental design.

Protocol 4: Synthesis via Oxidation of (3-Iodo-2-methylphenyl)methanol

This protocol describes the oxidation of the corresponding alcohol to the aldehyde, a common and effective synthetic route.[3]

- **Reagent Preparation:**

- In a flask, cool a solution of (3-Iodo-2-methylphenyl)methanol (1 equivalent), TEMPO (catalyst, e.g., 0.02 equivalents), and potassium bromide (KBr, e.g., 0.1 equivalents) in a suitable solvent like dichloromethane (DCM) to 0°C.
- Separately, prepare a cooled (0°C) aqueous solution of sodium hypochlorite (NaOCl, e.g., 1.5 equivalents) and sodium bicarbonate (NaHCO₃, e.g., 1.1 equivalents). The bicarbonate acts as a buffer to maintain a slightly alkaline pH, which is optimal for this oxidation and prevents side reactions.
- Reaction Execution:
 - Slowly add the NaOCl/NaHCO₃ solution to the stirred alcohol mixture over several minutes, maintaining the temperature at 0°C. The reaction is exothermic, and slow addition is crucial for control.
 - Allow the reaction to stir at 0°C for 20-30 minutes, monitoring by TLC until the starting material is consumed.
- Workup and Isolation:
 - Separate the organic and aqueous layers.
 - Extract the aqueous layer multiple times with DCM to recover all product.
 - Combine the organic layers, wash with brine to remove residual water and inorganic salts, and dry over anhydrous magnesium sulfate (MgSO₄).
- Purification:
 - Filter off the drying agent and concentrate the solution under reduced pressure.
 - Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., ethyl acetate/hexanes) to yield pure **3-Iodo-2-methylbenzaldehyde**.^[3]



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Caption: Synthesis of **3-Iodo-2-methylbenzaldehyde** via TEMPO-catalyzed oxidation.

Section 6: Toxicological and Ecological Information

Toxicological Summary: Specific toxicological data (e.g., LD50) for **3-Iodo-2-methylbenzaldehyde** are not available. However, based on related benzaldehydes, the acute oral toxicity is expected to be moderate.[4] High concentrations or ingestion can be harmful.[4] Chronic exposure data is unavailable, but repeated contact with skin irritants should always be avoided. The compound is not expected to be genotoxic or have adverse effects on reproduction based on general data for benzaldehyde.[12]

Ecological Summary: Data for related compounds like p-tolualdehyde suggest it is harmful to aquatic life.[5] Therefore, release into the environment must be strictly avoided.[5]

Benzaldehydes generally have a low potential for bioaccumulation.[12]

References

- 3-Iodo-2-methyl-benzaldehyde synthesis - ChemicalBook.
- Safety and Handling of 2-Methylbenzaldehyde in Industrial and Research Settings - NINGBO INNO PHARMCHEM CO.,LTD.
- 3-Methylbenzaldehyde 620-23-5 wiki - Guidechem.

- **3-Iodo-2-methylbenzaldehyde** | 848444-83-7 - Biosynth.
- Benzaldehyde: Human health tier II assessment - NICNAS.
- CAS 848444-83-7 | **3-Iodo-2-methylbenzaldehyde** - Kemcal.
- Qualitative Tier 2 Assessment - Santos.
- 2-Methylbenzaldehyde - Hazardous Agents - Haz-Map.
- Safety Data Sheet: Benzaldehyde - Carl ROTH.
- **3-Iodo-2-methylbenzaldehyde** | 848444-83-7 - Sigma-Aldrich.
- SAFETY DATA SHEET - Fisher Scientific.
- SAFETY DATA SHEET - Sigma-Aldrich.
- 2-Methylbenzaldehyde - Wikipedia.
- ortho-tolualdehyde, 529-20-4 - The Good Scents Company.
- material safety data sheet sds/msds - CDH Fine Chemical.
- NCERT Solutions for Class 12 Chemistry Chapter 12 Aldehydes, Ketones and Carboxylic Acids - BYJU'S.
- 2-Methylbenzaldehyde - Safety Data Sheet - ChemicalBook.
- 2-hydroxy-5-iodo-3-methylbenzaldehyde - ChemSynthesis.
- 3-Iodo-4-methylbenzaldehyde | C₈H₇IO | CID 12330254 - PubChem.
- 3-Iodobenzaldehyde | C₇H₅IO | CID 252610 - PubChem.

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Sources

- [1. biosynth.com](https://biosynth.com) [biosynth.com]
- [2. kemcal.com](https://kemcal.com) [kemcal.com]
- [3. 3-Iodo-2-methyl-benzaldehyde synthesis - chemicalbook](#) [chemicalbook.com]
- [4. industrialchemicals.gov.au](https://industrialchemicals.gov.au) [industrialchemicals.gov.au]
- [5. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [6. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [7. fishersci.fr](https://fishersci.fr) [fishersci.fr]
- [8. 3-Iodobenzaldehyde | C7H5IO | CID 252610 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [9. nbinno.com](https://nbinno.com) [nbinno.com]
- [10. carloth.com](https://carloth.com) [carloth.com]
- [11. byjus.com](https://byjus.com) [byjus.com]
- [12. santos.com](https://santos.com) [santos.com]
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